Introduction: The Architectural Precision of Lysine Dendrimers

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Compound of Interest

Compound Name:	*Fmoc-lys(boc)-osu*
CAS No.:	*132307-50-7*
Cat. No.:	*B613419*

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Lysine-based dendrimers are highly branched, monodisperse macromolecules with a well-defined, three-dimensional architecture.[1][2] Their structure, composed of a central core, repeating lysine branches, and a high density of surface functional groups, makes them exceptional candidates for biomedical applications.[1][3] These applications include gene delivery, where their cationic surface can complex with nucleic acids, and targeted drug delivery, where drugs can be conjugated to their surface or encapsulated within their dendritic scaffold.[4][5][6]

The synthesis of these precise nanostructures relies on the iterative addition of branching units. The choice of building block is paramount to achieving controlled, generational growth. **Fmoc-Lys(Boc)-OSu** is an ideal monomer for this purpose due to two key features:

- Orthogonal Protecting Groups: The α-amino group is protected by the base-labile 9-fluorenylmethoxycarbonyl (Fmoc) group, while the ε-amino group is protected by the acid-labile tert-butoxycarbonyl (Boc) group.[7][8] This orthogonality is the cornerstone of the synthetic strategy, allowing for the selective deprotection of one amino group while the other remains protected, thus directing the growth of the dendrimer in a controlled, stepwise manner.

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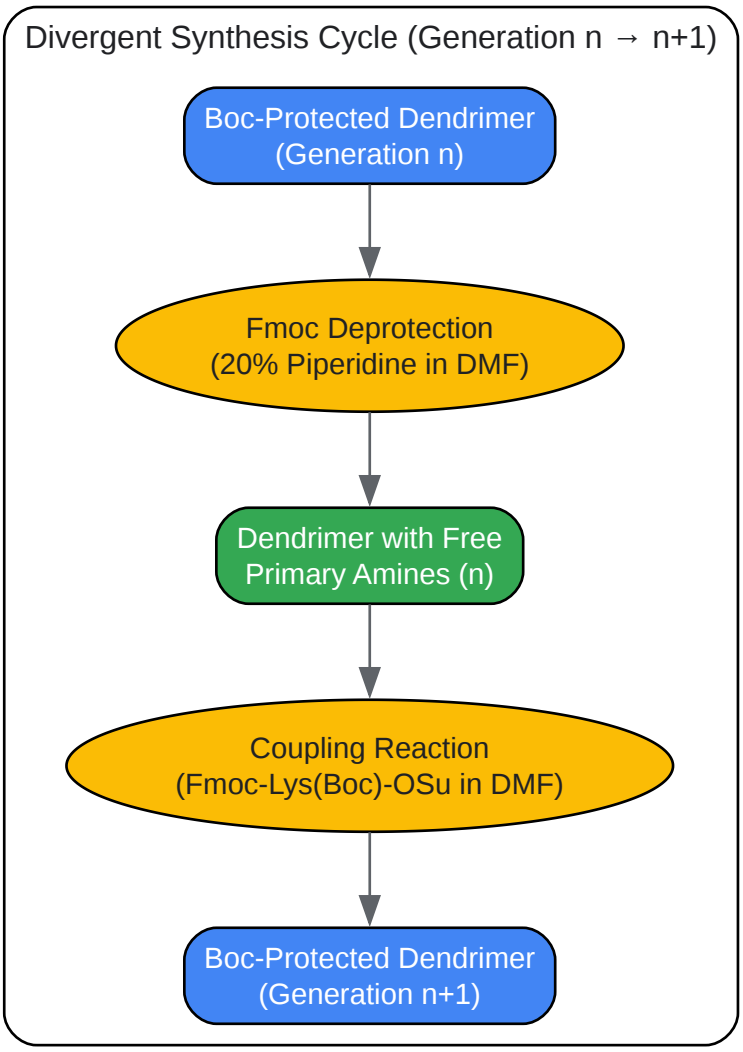
- Activated Carboxyl Group: The carboxylic acid is pre-activated as an N-hydroxysuccinimide (OSu) ester.[9][10] This highly reactive ester facilitates efficient amide bond formation with primary amines under mild conditions, eliminating the need for in-situ coupling reagents at each step and simplifying the reaction process.

This guide will focus on the divergent synthesis approach, where the dendrimer is constructed layer-by-layer, growing outwards from a central core molecule.[11][12] This method is highly effective for producing successive generations of dendrimers with a doubling of surface groups at each step.

The Core Synthetic Strategy: A Cycle of Deprotection and Coupling

The divergent synthesis of lysine dendrimers is a cyclical process. Each cycle, which corresponds to the addition of one generation, consists of two fundamental steps: deprotection and coupling. The strategic use of **Fmoc-Lys(Boc)-OSu** allows this cycle to be repeated efficiently to build higher-generation dendrimers.

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Divergent synthesis workflow for one generation.

- Fmoc Deprotection: The cycle begins with the Boc-protected dendrimer from the previous generation. The terminal Fmoc groups are selectively removed using a mild base, typically a 20% solution of piperidine in N,N-dimethylformamide (DMF).[13][14][15] This reaction proceeds via a β-elimination mechanism, which is rapid and efficient, exposing the primary α-amino groups for the next step.[16]

- Coupling: The newly exposed amino groups are then reacted with an excess of **Fmoc-Lys(Boc)-OSu**. The activated OSu ester readily forms a stable amide bond with the free amines, adding the next layer of lysine branches. This step effectively doubles the number of

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terminal groups, each now capped with a Boc-protected ε-amine and an Fmoc-protected α-amine.

This two-step cycle is repeated to build the desired generation. Once the final generation is reached, a global deprotection step using a strong acid, such as trifluoroacetic acid (TFA), is performed to remove all the Boc groups, yielding the final polycationic lysine dendrimer.[17][18]

Experimental Protocols

Note: These protocols are designed as a general guide. Researchers should optimize reaction times and equivalents based on their specific core molecule and analytical monitoring. All reactions should be performed in an inert atmosphere (Nitrogen or Argon) using anhydrous solvents unless otherwise specified.

Protocol 1: Synthesis of Generation 1 (G1) Boc-Protected Dendrimer

This protocol outlines the synthesis of a G1 dendrimer using 1,4-diaminobutane as the initiator core.

Materials & Reagents

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Reagent/Material	Abbreviation	Recommended Equivalents (per amine group on core)	Purpose
1,4-Diaminobutane	-	1.0	Initiator Core
Fmoc-Lys(Boc)-OSu	-	2.2 (1.1 per step)	Branching Monomer
N,N-Dimethylformamide, Anhydrous	DMF	-	Reaction Solvent
Piperidine	-	-	Fmoc deprotection reagent (used as 20% v/v in DMF)
Dichloromethane, Anhydrous	DCM	-	Washing Solvent
Diethyl Ether	Et_2O	-	Precipitation Solvent
N,N-Diisopropylethylamine	DIPEA	2.0	Non-nucleophilic base for coupling

Step-by-Step Procedure:

- Core Preparation: Dissolve 1,4-diaminobutane (1.0 eq.) in anhydrous DMF in a round-bottom flask.
- First Coupling Reaction:
  - In a separate flask, dissolve **Fmoc-Lys(Boc)-OSu** (1.1 eq. per amine on the core) in anhydrous DMF.
  - Add the **Fmoc-Lys(Boc)-OSu** solution to the core solution. Add DIPEA (2.0 eq.) to the reaction mixture.
  - Stir the reaction at room temperature for 4-6 hours.

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- Rationale:The OSu ester is highly reactive towards the primary amines of the core. DIPEA acts as a non-nucleophilic base to neutralize any generated acids without competing in the coupling reaction. An excess of the lysine monomer helps drive the reaction to completion.

- Reaction Monitoring & Work-up:
  - Monitor the reaction for the disappearance of the core amine using Thin Layer Chromatography (TLC) or LC-MS.
  - Once complete, precipitate the product by adding the reaction mixture dropwise into cold diethyl ether.
  - Collect the precipitate by filtration and wash thoroughly with diethyl ether to remove unreacted starting material. Dry under vacuum.
- Fmoc Deprotection:
  - Dissolve the dried product in a 20% (v/v) solution of piperidine in DMF.
  - Stir at room temperature for 30 minutes.[13][14]
  - Rationale:Piperidine is a secondary amine that efficiently cleaves the Fmoc group. The resulting dibenzofulvene byproduct is trapped by piperidine to form a stable adduct, which prevents side reactions.[16]
  - Precipitate the deprotected product in cold diethyl ether, filter, and wash extensively to remove all traces of piperidine and the Fmoc-adduct. Dry under vacuum.
- Second Coupling Reaction:
  - Redissolve the deprotected intermediate in anhydrous DMF.
  - Repeat the coupling procedure (Step 2) using another 1.1 equivalents of **Fmoc-Lys(Boc)-OSu** per newly formed amine.
  - Monitor the reaction to completion and perform the precipitation and washing work-up (Step 3).

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- Final Product: The resulting white solid is the Generation 1 Boc-protected dendrimer with terminal Fmoc groups, ready for the synthesis of the next generation.

Protocol 2: Iterative Growth to Higher Generations (G2 and beyond)

To synthesize higher generations, simply repeat the Fmoc deprotection (Step 4) and coupling (Step 5) cycle from Protocol 1. Each full cycle adds one generation to the dendrimer.

Stoichiometry for Higher Generations

Property	G0 (Core)	G1	G2	G3
Branching Lysine Units	0	2	6	14
Terminal Boc-Protected Amines	2 (core)	2	4	8
Theoretical MW (Da) (Boc-protected)	88.15	~1113	~2800	~6175
Fmoc-Lys(Boc)-OSu eq. per molecule	-	2.2 (for G0→G1)	4.4 (for G1→G2)	8.8 (for G2→G3)

Note: Molecular weights are approximate and will vary based on the core and salt form.

Protocol 3: Final Boc Group Deprotection

This protocol removes all terminal Boc groups to generate the final, water-soluble, polycationic dendrimer.

- Preparation: Dissolve the final generation Boc-protected dendrimer in a cleavage cocktail. A common cocktail is 95% Trifluoroacetic Acid (TFA), 2.5% water, and 2.5% Triisopropylsilane (TIS).[17]

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- Rationale:TFA is a strong acid that efficiently cleaves the Boc protecting group. TIS acts as a scavenger to trap the reactive tert-butyl cations generated during deprotection, preventing side reactions like alkylation of the lysine backbone.[17]

- Deprotection Reaction: Stir the mixture at room temperature for 2-4 hours.

- Work-up:

  - Remove the TFA by rotary evaporation or by blowing a stream of nitrogen over the solution.

  - Add cold diethyl ether to the concentrated residue to precipitate the deprotected dendrimer as its TFA salt.

  - Centrifuge or filter to collect the solid. Wash several times with cold diethyl ether to remove residual TFA and scavengers.[17]

  - Dry the final product under high vacuum.

Purification and Characterization

Thorough purification and characterization at each stage are critical to ensure the synthesis of well-defined, monodisperse dendrimers.

Purification Methods

- Precipitation: As described in the protocols, precipitation in a non-solvent like diethyl ether is effective for removing excess reagents between steps.

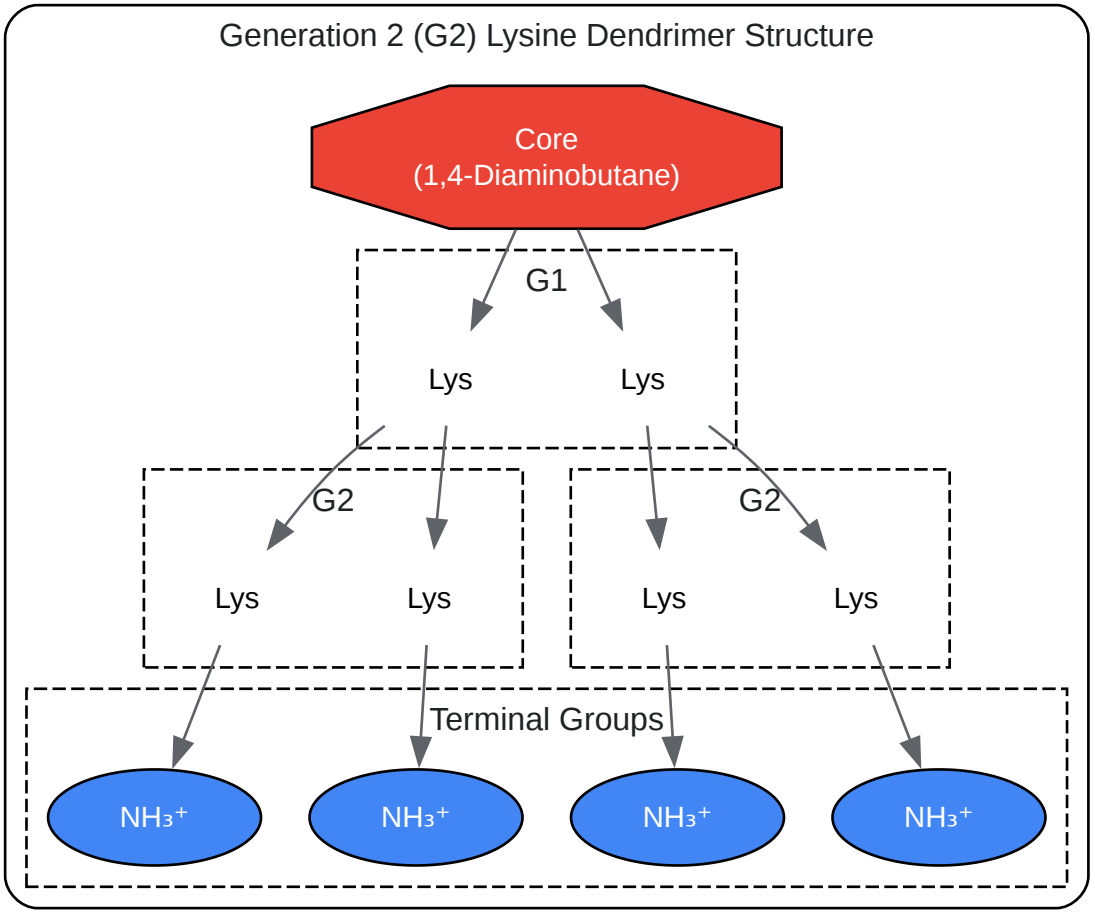
- Dialysis: For the final deprotected dendrimer, dialysis using an appropriate molecular weight cutoff (MWCO) membrane is highly effective for removing low molecular weight impurities and salts.[19][20][21]

- Size Exclusion Chromatography (SEC): SEC, also known as Gel Permeation Chromatography (GPC), can be used to purify dendrimers and is also a powerful analytical tool for assessing their size and purity.[19][22]

Characterization Techniques

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- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are used to confirm the chemical structure of the dendrimer at each generation, verifying the presence of protecting groups and the lysine backbone.[23]
- Mass Spectrometry (MS): MALDI-TOF or ESI-MS are essential for confirming the molecular weight of the dendrimer and assessing its monodispersity.[23] A single, sharp peak corresponding to the theoretical mass is indicative of a successful synthesis.
- Multi-Detector Size Exclusion Chromatography (MD-SEC): This technique provides detailed information on the molar mass, hydrodynamic size, and polydispersity index (PDI) of the dendrimer population.[24][25][26] A PDI value close to 1.0 indicates a highly monodisperse sample.



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